

Strategic Bioisosterism: (2R)-2-Methylthiomorpholine in Drug Design[1]

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Compound of Interest

Compound Name: (2R)-2-Methylthiomorpholine

Cat. No.: B13225915

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Executive Summary

In the optimization of lead compounds, the morpholine ring is a privileged scaffold, yet it often suffers from high metabolic clearance and limited lipophilicity. **(2R)-2-Methylthiomorpholine** serves as a high-value bioisostere that addresses these limitations through two synergistic mechanisms:[1]

- **Atom Replacement (O → S):** The substitution of oxygen with sulfur (thiomorpholine) modulates basicity and significantly increases lipophilicity (LogP), improving membrane permeability.
- **Chiral Methylation (C2-Me):** The introduction of a methyl group at the C2 position (adjacent to sulfur) introduces a stereogenic center that sterically hinders sulfur oxidation (a common metabolic soft spot) and locks the ring conformation, potentially enhancing ligand-target binding affinity.[1]

This guide provides a validated synthetic pathway, physicochemical data, and handling protocols for researchers utilizing this moiety.

Physicochemical & Structural Profile[1][2][3][4]

The transition from morpholine to **(2R)-2-methylthiomorpholine** alters the electronic and steric landscape of the molecule.[1]

Comparative Properties Table

Property	Morpholine	Thiomorpholine	(2R)-2-Methylthiomorpholine	Impact on Drug Design
Formula	C ₄ H ₉ NO	C ₄ H ₉ NS	C ₅ H ₁₁ NS	Increased MW (+14 Da).[1]
pKa (Conj. Acid)	8.36	~9.0	~9.2 (Est.)	Sulfur is less electronegative than Oxygen, making the amine more basic due to reduced inductive withdrawal.
LogP (Oct/Water)	-0.86	0.5 - 0.7	~1.2	Significant boost in lipophilicity; improves blood-brain barrier (BBB) penetration.[1]
H-Bond Acceptors	2 (N, O)	1 (N)	1 (N)	Sulfur is a poor H-bond acceptor; reduces non-specific binding. [1]
Metabolic Liability	N-Oxidation, Ring opening	S-Oxidation (Sulfoxide)	Reduced S-Oxidation	The C2-methyl group sterically shields the sulfur lone pairs from CYP450 oxidation.[1]

*Sulfur is generally considered a negligible hydrogen bond acceptor in physiological contexts compared to oxygen.[1]

Conformational Analysis

Unlike morpholine, which adopts a chair conformation with the N-substituent oscillating between axial and equatorial, **(2R)-2-methylthiomorpholine** exhibits a biased chair conformation.^[1]

- **Equatorial Preference:** The C2-methyl group strongly prefers the equatorial position to avoid 1,3-diaxial interactions.^[1]
- **Vector Locking:** This preference locks the ring geometry, forcing the N-substituent into a defined vector.^[1] This "conformational lock" can reduce the entropic penalty of binding to a protein target.

Synthetic Protocol: The (R)-2-Bromopropionic Acid Route^[1]

While racemic 2-methylthiomorpholine can be synthesized via the reaction of 2-aminoethanethiol with propylene oxide, the enantioselective synthesis of the (2R)-isomer requires a chiral pool approach.^[1] The most robust method involves the cyclization of a chiral halo-amide followed by reduction.^[1]

Reaction Logic^[1]

- **Precursor Selection:** (S)-2-Chloropropionic acid (or bromo analog) is used.^[1] The subsequent ring closure involves an SN2 displacement, causing an inversion of configuration to yield the (R)-stereocenter.^[1]
- **Amide Coupling:** Selective acylation of the amine in 2-aminoethanethiol.^[1]
- **Cyclization:** Base-mediated intramolecular displacement.^[1]
- **Reduction:** Conversion of the lactam to the amine.^[1]

Step-by-Step Methodology

Reagents:

- (S)-(-)-2-Chloropropionic acid (98% ee)^[1]

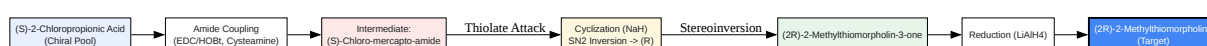
- 2-Aminoethanethiol hydrochloride (Cysteamine HCl)[1]
- EDC[1][2]·HCl / HOBt (Coupling agents)
- Sodium Hydride (NaH) or Potassium tert-butoxide (KOtBu)[1]
- Lithium Aluminum Hydride (LiAlH₄)[3]

Protocol:

- Amide Formation (N-Acylation):
 - Dissolve (S)-2-chloropropionic acid (10 mmol) and HOBt (11 mmol) in dry DCM (50 mL) at 0°C.
 - Add EDC[1][2][4]·HCl (11 mmol) and stir for 30 min.
 - Add 2-aminoethanethiol HCl (10 mmol) followed by DIPEA (25 mmol).
 - Stir at RT for 12 hours. The amine reacts preferentially over the thiol.
 - Workup: Wash with 1N HCl, sat. NaHCO₃, and brine.[3][5] Isolate the intermediate: (S)-2-chloro-N-(2-mercaptoethyl)propanamide.
- Cyclization (Inversion to 2R):
 - Dissolve the intermediate in dry THF (0.1 M).
 - Cool to 0°C and slowly add NaH (2.2 equiv, 60% dispersion). Caution: H₂ gas evolution.[1]
 - Reflux for 4 hours.[1][3] The thiolate anion attacks the chiral center (S_N2), displacing chloride with inversion.
 - Product:(2R)-2-methylthiomorpholin-3-one.[1]
- Global Reduction:
 - Suspend LiAlH₄ (3.0 equiv) in dry THF under Argon.

- Add the cyclic lactam solution dropwise at 0°C.
- Reflux for 6 hours to reduce the amide carbonyl to the methylene group.
- Quench: Fieser method (Water, 15% NaOH, Water). Filter precipitate.[1][3]
- Purification: Distillation or amine-functionalized silica column.[1]

Synthetic Workflow Diagram (DOT)



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Caption: Enantioselective synthesis of **(2R)-2-methylthiomorpholine** via chiral pool inversion strategy.

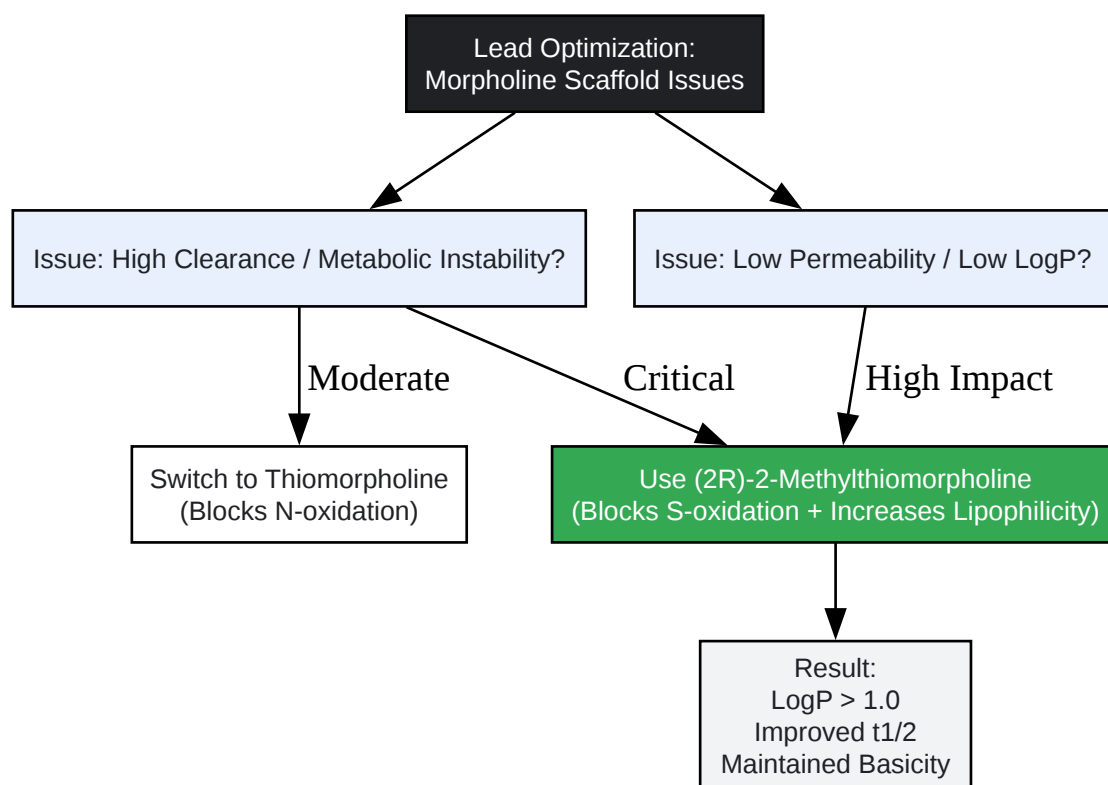
Medicinal Chemistry Applications

Metabolic Stability (The "Magic Methyl" Effect)

Thiomorpholines are susceptible to oxidation at the sulfur atom by Flavin-containing Monooxygenases (FMOs) and CYP450s, forming sulfoxides (S=O) and sulfones (O=S=O). These polar metabolites often lose potency or efflux rapidly.[1]

- Mechanism: The (2R)-methyl group at C2 creates steric bulk directly adjacent to the sulfur.[1] This hinders the approach of the enzymatic oxo-heme species, significantly slowing down S-oxidation rates compared to unsubstituted thiomorpholine.[1]

Decision Tree: When to Use?



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Caption: Strategic decision logic for replacing morpholine with **(2R)-2-methylthiomorpholine**.

Handling & Stability

- **Oxidation Sensitivity:** While the methyl group protects against enzymatic oxidation, the compound is still chemically sensitive to atmospheric oxygen over long periods.^[1] Store under Argon or Nitrogen at -20°C.
- **Basicity:** With a pKa ~9.2, it is a stronger base than morpholine.^[1] Ensure compatibility with acidic protecting groups (e.g., Boc) during synthesis; acid scavengers may be required in higher stoichiometry.
- **Odor:** Like most volatile organosulfur compounds, it possesses a distinct, unpleasant odor.^[1] All handling must occur in a well-ventilated fume hood. Bleach (hypochlorite) is effective for neutralizing spills and cleaning glassware.

References

- IUPAC Nomenclature: International Union of Pure and Applied Chemistry.[1][6]
Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013. Royal Society of Chemistry, 2014. [Link](#)[6]
- Thiomorpholine Properties: National Center for Biotechnology Information.[1] PubChem Compound Summary for CID 67164, Thiomorpholine. [Link](#)
- Synthesis of 2-Substituted Thiomorpholines: Steiner, A., et al. "Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow." [1] Organic Process Research & Development, 2022, 26(8), 2532–2539.[6] [Link](#)
- Conformational Analysis: Park, S.M., Kwon, C.H. "Unraveling the Conformational Preference of Morpholine: Insights from Infrared Resonant Vacuum Ultraviolet Photoionization Mass Spectroscopy." J. Phys.[1] Chem. Lett., 2023, 14(42), 9472-9478. [Link](#)
- Medicinal Chemistry of Morpholine Analogs: Kumari, A., et al. "Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile." Journal of Chemical Reviews, 2021, 3(4), 247-272.[2] [Link](#)

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Sources

- 1. thiomorpholine.com [thiomorpholine.com]
- 2. jchemrev.com [jchemrev.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. jchemrev.com [jchemrev.com]
- 5. Enantioselective synthesis of (2R,3R)- and (2S,3S)-2- [(3-chlorophenyl)-(2-methoxyphenoxy)methyl]morpholine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Thiomorpholine - Wikipedia [en.wikipedia.org]

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